Technical Guide: Spectroscopic Characterization of 4-Bromo-3,5-dihydroxybenzamide[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Bromo-3,5-dihydroxybenzamide*
CAS No.:	*13429-12-4*
Cat. No.:	*B079672*

Get Quote

Executive Summary

4-Bromo-3,5-dihydroxybenzamide (CAS: 13429-12-4) represents a critical intermediate in the synthesis of resorcinol-based bioactive molecules.[1] Its structural integrity is defined by the precise regiochemical placement of the bromine atom at the 4-position, flanked by two hydroxyl groups. This steric and electronic arrangement imparts unique spectroscopic signatures essential for quality control during synthesis.[1]

This guide provides a comprehensive analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data required to validate the identity and purity of this compound.

Structural Logic & Synthesis Context

To understand the spectroscopic data, one must first understand the molecular symmetry. The molecule possesses a

plane of symmetry passing through the amide group, the C1-C4 axis, and the bromine atom.

© 2026 BenchChem. All rights reserved.

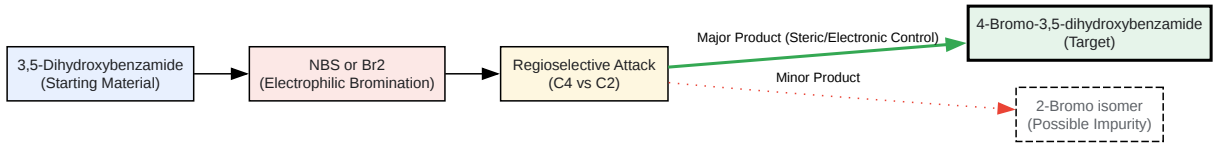
- Symmetry Consequence: The protons at C2 and C6 are chemically equivalent, appearing as a single signal in

  H NMR.

- Regiochemistry: Bromination of 3,5-dihydroxybenzamide typically occurs at the 4-position (between the two hydroxyls) due to the synergistic ortho-directing effects of the hydroxyl groups, despite the steric crowding.

Synthesis Workflow (for impurity context)

The presence of regioisomers (e.g., 2-bromo) is a common analytical challenge.[1] The following workflow illustrates the critical path to the target molecule.



Click to download full resolution via product page

Figure 1: Synthetic pathway highlighting the origin of potential regioisomeric impurities.

Spectroscopic Data Analysis[1][2][3]

Mass Spectrometry (MS)

Mass spectrometry provides the primary confirmation of the molecular formula and the presence of the bromine atom, indicated by its characteristic isotopic pattern.

Methodology: Electrospray Ionization (ESI) in Positive/Negative Mode.[1]

© 2026 BenchChem. All rights reserved.

Parameter	Value	Interpretation
Molecular Formula		Exact Mass: 230.95
[M+H] (Positive)	231.9 / 233.9	Characteristic 1:1 doublet ratio due to and isotopes.[1]
[M-H] (Negative)	229.9 / 231.9	Deprotonation of phenol groups; often more sensitive for acidic phenols.[1]
Fragmentation	~215/217	Loss of (Amide cleavage).[1]
Fragmentation	~152	Loss of (Homolytic cleavage).[1]

> *Analyst Note: The 1:1 intensity ratio of the molecular ion peaks (* and) is the definitive diagnostic for mono-bromination.[1] Any deviation suggests contamination with di-bromo species or non-brominated starting material.[1]

Nuclear Magnetic Resonance (NMR)

NMR is the gold standard for confirming the regiochemistry (position of the bromine).[1]

H NMR (Proton)

Solvent: DMSO-

(Required for solubility of the polar amide and phenols)

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
10.20 - 10.50	Broad Singlet	2H	Ar-OH	Phenolic protons (C3, C5).[1] Exchangeable with .
7.80	Broad Singlet	1H	-C(=O)NH	Amide proton (trans).[1]
7.20	Broad Singlet	1H	-C(=O)NH	Amide proton (cis).[1]
6.95 - 7.05	Singlet	2H	Ar-H (C2, C6)	Critical: A singlet proves symmetry.[1] If this were a doublet, the Br would be at the 2-position.

C NMR (Carbon)

Solvent: DMSO-

© 2026 BenchChem. All rights reserved.

Chemical Shift (, ppm)	Type	Assignment
167.5	Quaternary	C=O (Amide Carbonyl)
156.2	Quaternary	C-OH (C3, C5 - Deshielded by Oxygen)
136.8	Quaternary	C1 (Ipso to Amide)
106.5	CH	C2, C6 (Ortho to OH, Ortho to Amide)
98.5	Quaternary	C-Br (C4 - Shielded by ortho-OH groups)

> *Validation Rule: In the*
>
> C DEPT-135 spectrum, only the signal at ~106.5 ppm should appear (positive phase). All other carbons are quaternary and will disappear, confirming the substitution pattern.

Infrared Spectroscopy (IR)

FT-IR is utilized to confirm the functional group environment, particularly the amide and phenol states.

Methodology: KBr Pellet or ATR (Attenuated Total Reflectance).[1]

© 2026 BenchChem. All rights reserved.

Wavenumber ( )	Vibration Mode	Description
3400 - 3200	O-H / N-H Stretch	Broad, strong band indicating hydrogen bonded phenols and amide.
1660 - 1640	C=O[1] Stretch	Amide I band. Lower frequency due to conjugation with the aromatic ring.[1]
1600, 1580	C=C Ring Stretch	Aromatic skeletal vibrations.
1420	C-N Stretch	Amide structure confirmation.
600 - 500	C-Br Stretch	Characteristic halo-arene fingerprint.[1]

Experimental Protocols

Protocol A: Sample Preparation for NMR

To ensure high-resolution data without aggregation artifacts.[1]

- Mass: Weigh 5-10 mg of dry **4-Bromo-3,5-dihydroxybenzamide**.
- Solvent: Add 0.6 mL of DMSO-

  (99.9% D).[1] Note:

  is not recommended due to poor solubility.
- Additives: If peaks are broad due to proton exchange, add 1 drop of

  to collapse OH/NH signals, leaving only the aromatic singlet for integration verification.
- Acquisition: Run at 298 K. Minimum 16 scans for

  H, 512 scans for

  C.

© 2026 BenchChem. All rights reserved.

Protocol B: HPLC-UV Purity Check

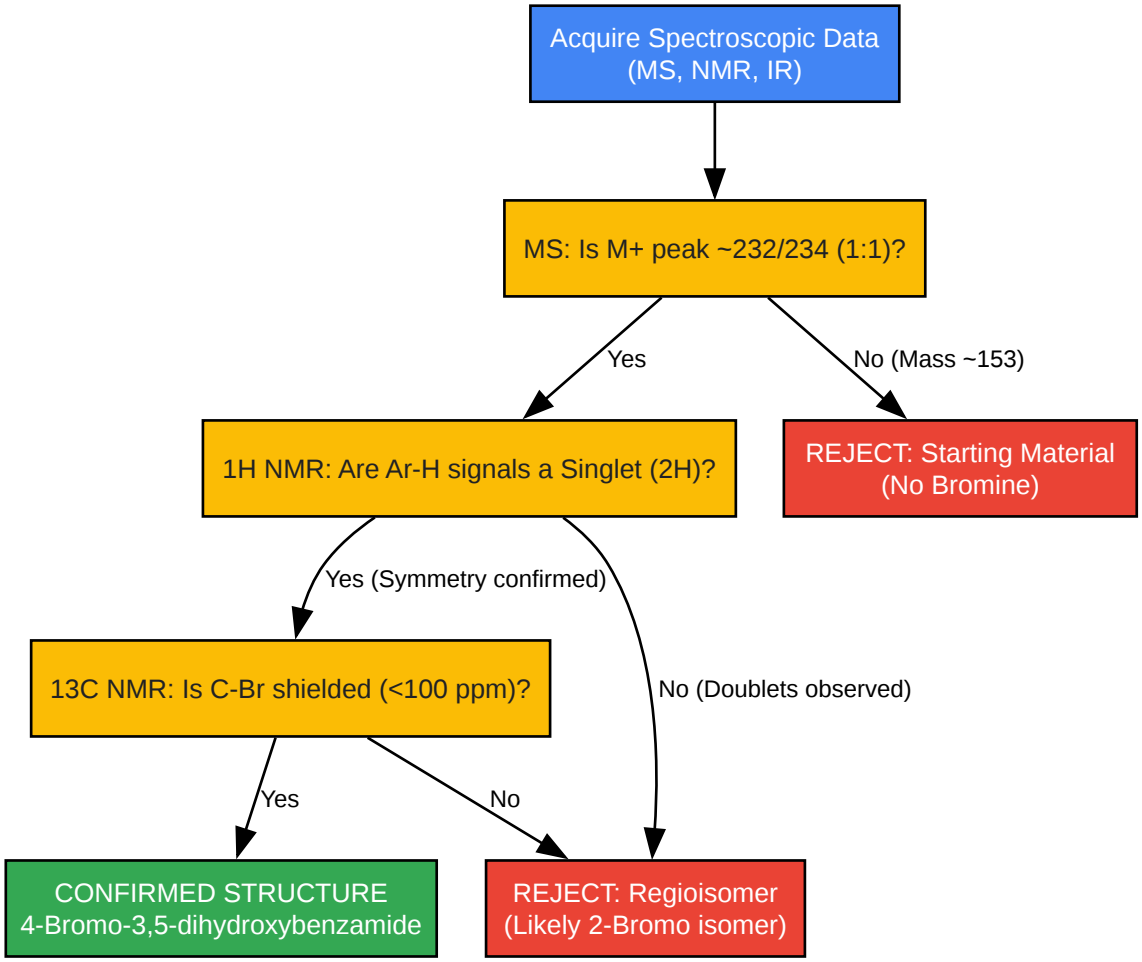
Before spectroscopic analysis, purity must be established.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 m).
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.[1]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic) and 210 nm (amide).[1]
- Retention Time: The 4-bromo derivative will elute later than the starting material (3,5-dihydroxybenzamide) due to increased lipophilicity from the bromine atom.[1]

Structural Elucidation Workflow

The following logic gate diagram demonstrates how a Senior Scientist validates the structure based on the data above.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Logical decision tree for structural validation.

References

- National Center for Biotechnology Information (2023).PubChem Compound Summary for CID 83438, **4-Bromo-3,5-dihydroxybenzamide**. Retrieved from [Link][1]
- European Patent Office.Process for preparing 3,5-dihydroxy-4-bromobenzoic acid. EP0691323A1.[1] Retrieved from
- Organic Syntheses.Bromination of 2,4-dihydroxybenzoic acid (Analogous Methodology). Coll. Vol. 2, p. 100. Retrieved from [Link][1]

© 2026 BenchChem. All rights reserved.

- SIELC Technologies.HPLC Separation of 4-Bromo-3,5-dihydroxy-N-methylbenzamide. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1-(2-Methoxypropoxy)-2-propanol | C7H16O3 | CID 25982 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization of 4-Bromo-3,5-dihydroxybenzamide[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079672/docs#technical-guide-spectroscopic-characterization-of-4-bromo-3-5-dihydroxybenzamide-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.